

Technical Guide: Synthesis of 2-Nitro-9-fluorenone from 2-Nitrofluorene

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Compound of Interest

Compound Name: 2-Nitro-9-fluorenone

CAS No.: 3096-52-4

Cat. No.: B187283

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Executive Summary

This technical guide details the oxidative transformation of 2-nitrofluorene (CAS: 607-57-8) to **2-nitro-9-fluorenone** (CAS: 3096-52-4). While 2-nitrofluorenone is often synthesized via the direct nitration of fluorenone, the oxidative route from 2-nitrofluorene is a critical workflow for researchers utilizing 2-nitrofluorene as a scaffold for mutagenicity standards or as an intermediate in the synthesis of optoelectronic materials.

This protocol utilizes a Chromium(VI)-mediated oxidation in glacial acetic acid. This method is selected for its robustness against the electron-withdrawing nitro group, which deactivates the fluorene ring system but leaves the benzylic C9 position accessible for radical or electrophilic attack.

Chemical Strategy & Mechanism[1][2]

Substrate Analysis

The starting material, 2-nitrofluorene, possesses a methylene bridge (C9) that is susceptible to oxidation. However, the nitro group at the C2 position acts as a strong electron-withdrawing

group (EWG).

- **Electronic Effect:** The EWG reduces the electron density of the aromatic rings, making them less susceptible to electrophilic attack but increasing the acidity of the C9 protons ().
- **Reactivity:** The oxidation requires a strong oxidant capable of abstracting a hydrogen atom or attacking the enol form at C9. Sodium dichromate () in acidic media is the "Gold Standard" for this transformation due to the formation of reactive chromyl species.

Reaction Mechanism

The oxidation proceeds via a radical or ionic pathway involving high-valent chromium species.

- **Activation:** In glacial acetic acid, dichromate forms chromic acid () and acetyl chromate species.
- **Abstraction:** The oxidant abstracts a hydrogen from the C9 position, forming a benzylic radical or cation.
- **Esterification:** A chromate ester intermediate is formed at C9.
- **Elimination:** The chromate ester undergoes elimination to yield the ketone (fluorenone) and reduced Chromium(IV/III) species.

Mechanistic Visualization



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Caption: Simplified mechanistic pathway for the Chromium(VI) oxidation of the benzylic C9 position.

Experimental Protocol

Reagents & Materials

Reagent	CAS No. ^[1]	Role	Equiv.	Hazards
2-Nitrofluorene	607-57-8	Substrate	1.0	Carcinogen (2B), Mutagen
Sodium Dichromate ()	7789-12-0	Oxidant	3.0	Carcinogen, Oxidizer, Toxic
Glacial Acetic Acid	64-19-7	Solvent	Excess (10-15 vol)	Corrosive, Flammable
Water (Distilled)	7732-18-5	Quench	Excess	-

Step-by-Step Methodology

Safety Precaution: All operations must be performed in a functioning fume hood. 2-Nitrofluorene is a potent mutagen; double-gloving (Nitrile) and N95/P100 respiratory protection (if handling powder outside hood) are mandatory.

Phase 1: Reaction Setup

- Dissolution: In a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar, dissolve 5.0 g (23.7 mmol) of 2-nitrofluorene in 50 mL of glacial acetic acid.
 - Note: Heating to 60-70°C may be required to fully dissolve the starting material.
- Oxidant Addition: Add 21.2 g (71.1 mmol, ~3.0 equiv) of Sodium Dichromate dihydrate directly to the solution.
 - Tip: Alternatively, dissolve the dichromate in a minimal amount of hot water or acetic acid before addition to prevent clumping, though solid addition is standard for this scale.

Phase 2: Reflux^[2]

- Reflux: Attach a reflux condenser. Heat the mixture to reflux (bath temp $\sim 125^{\circ}\text{C}$) for 2.5 to 3 hours.
 - Visual Cue: The color will shift from the lighter yellow of the nitrofluorene to a dark, greenish-brown slurry as Chromium(III) species form.
- Monitoring (PAT): Check reaction progress via TLC (Silica gel; 80:20 Hexane:Ethyl Acetate).
 - Target: Disappearance of 2-nitrofluorene () and appearance of the more polar ketone ().

Phase 3: Workup & Isolation

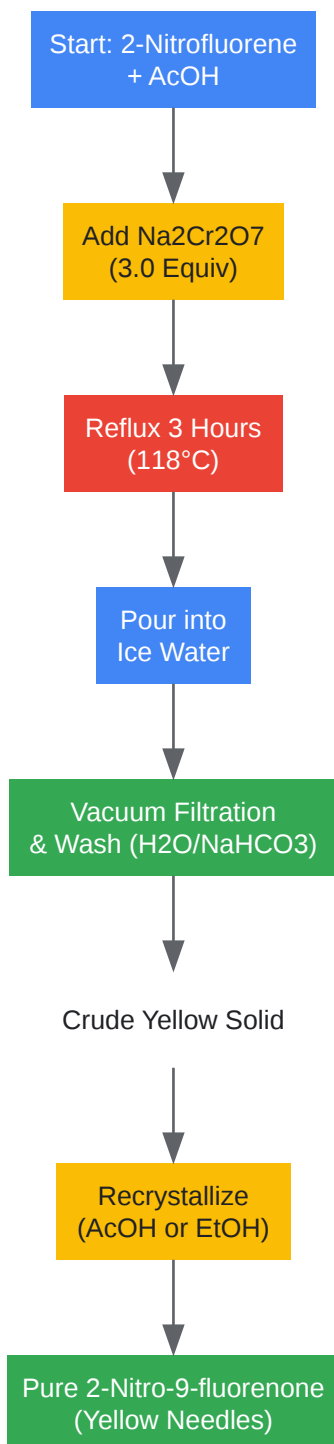
- Quench: Allow the reaction mixture to cool to $\sim 80^{\circ}\text{C}$, then pour the hot mixture into 300 mL of ice-cold water with vigorous stirring.
 - Observation: A voluminous yellow/orange precipitate will form immediately.
- Digestion: Stir the aqueous suspension for 30 minutes to ensure all chromium salts are solubilized.
- Filtration: Collect the solid by vacuum filtration using a Buchner funnel.
- Washing: Wash the filter cake sequentially with:
 - 100 mL Water (to remove Cr salts and acid).
 - 20 mL 5% solution (to neutralize residual acetic acid).
 - 50 mL Water (final rinse).

Phase 4: Purification

- Recrystallization: The crude product is often sufficiently pure (95%+), but for analytical grade:

- Recrystallize from Glacial Acetic Acid or Ethanol/Toluene (1:1).
- Dissolve in boiling solvent, filter hot (to remove inorganic residues), and cool slowly to 4°C.
- Drying: Dry the yellow needle-like crystals in a vacuum oven at 60°C for 4 hours.

Synthetic Workflow Diagram



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Caption: Operational workflow for the oxidative synthesis and purification.

Process Analytical Technology (PAT) & QC

To ensure the integrity of the synthesized compound, compare the isolated product against these standard metrics.

Metric	Specification	Notes
Appearance	Yellow needles/powder	Darker color indicates residual Cr or tar.
Melting Point	222 – 223 °C	Distinctly higher than starting material (156-158 °C).
Yield	75 – 85%	Losses primarily occur during recrystallization.
IR Spectroscopy		Strong carbonyl stretch (absent in starting material).
1H NMR	Loss of signal	The singlet at ppm (fluorene) disappears.

NMR Diagnostic (DMSO-d₆, 400 MHz):

- 2-Nitrofluorene:
3.95 (s, 2H,
, 7.4-8.4 (m, 7H, Ar-H).
- 2-Nitro-9-fluorenone:** No aliphatic protons. Signals shift downfield due to the carbonyl anisotropy. Key doublet for H-1 (closest to nitro) and H-8.

Safety & Toxicology (Critical)

2-Nitrofluorene is classified as a Group 2B Carcinogen (Possibly carcinogenic to humans) by IARC and is a potent mutagen in the Ames test.

- Route of Entry: Inhalation of dust and dermal absorption.
- Chromium(VI): Sodium dichromate is a known human carcinogen and environmental toxin.
- Waste Disposal: All aqueous waste contains Cr(III)/Cr(VI) and must be segregated into heavy metal waste streams. The organic mother liquor contains nitro-aromatics and must be incinerated.

References

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 - Organic Syntheses, Coll.[3] Vol. 2, p. 438 (1943); Vol. 13, p. 74 (1933). (Foundational method for fluorene nitration and oxidation).
 - Source:
- Physical Properties & Spectral Data
 - Sigma-Aldrich Product Sheet: **2-Nitro-9-fluorenone** (CAS 3096-52-4).[4]
 - Source: [4][5]
- Mechanistic Insight (Oxidation of Fluorenes)
- Safety Data
 - National Toxicology Program (NTP) Report on Carcinogens: Nitroarenes.
 - Source:

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